

2-Bromo-5-methylpyrazine CAS number and chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-5-methylpyrazine

Cat. No.: B1289261

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Technical Guide: 2-Bromo-5-methylpyrazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-5-methylpyrazine**, including its chemical properties, synthesis, spectroscopic data, and safety information. This compound is a key intermediate in the synthesis of various pharmaceutical compounds, notably those with potential antituberculous activity.^[1]

Core Chemical Properties

2-Bromo-5-methylpyrazine (CAS No. 98006-90-7) is a halogenated heterocyclic compound.^{[2][3][4][5][6]} Its key physical and chemical properties are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	98006-90-7	[2][3][4]
Molecular Formula	C ₅ H ₅ BrN ₂	[3][4][7]
Molecular Weight	173.01 g/mol	[3][4]
Appearance	Solid or liquid, white to yellow	[2][4]
Boiling Point	198 °C	[7][8]
Density	1.596 g/cm ³	[7]
Flash Point	74 °C	[7][8]
InChI Key	OBZRGWKVWAXNKZ-UHFFFAOYSA-N	[2][3][4]
Storage	Store in a dark, inert atmosphere, at 2-8°C or under -20°C for long-term storage.	[2][8]

Spectroscopic and Analytical Data

Spectroscopic analysis is crucial for the verification of the structure and purity of **2-Bromo-5-methylpyrazine**. The following tables outline the expected data from key analytical techniques.

Table 1: Predicted ¹H NMR Data (500 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Multiplicity	Assignment
~8.4	Singlet	H-3 (CH)
~8.2	Singlet	H-6 (CH)

| ~2.6 | Singlet | -CH₃ |

Table 2: Predicted ¹³C NMR Data (125 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment
~153	C-5 (-C-CH₃)
~148	C-3 (-CH)
~145	C-6 (-CH)
~142	C-2 (-C-Br)

| ~21 | -CH₃ |

Table 3: Predicted Mass Spectrometry Data (Electron Ionization - EI)

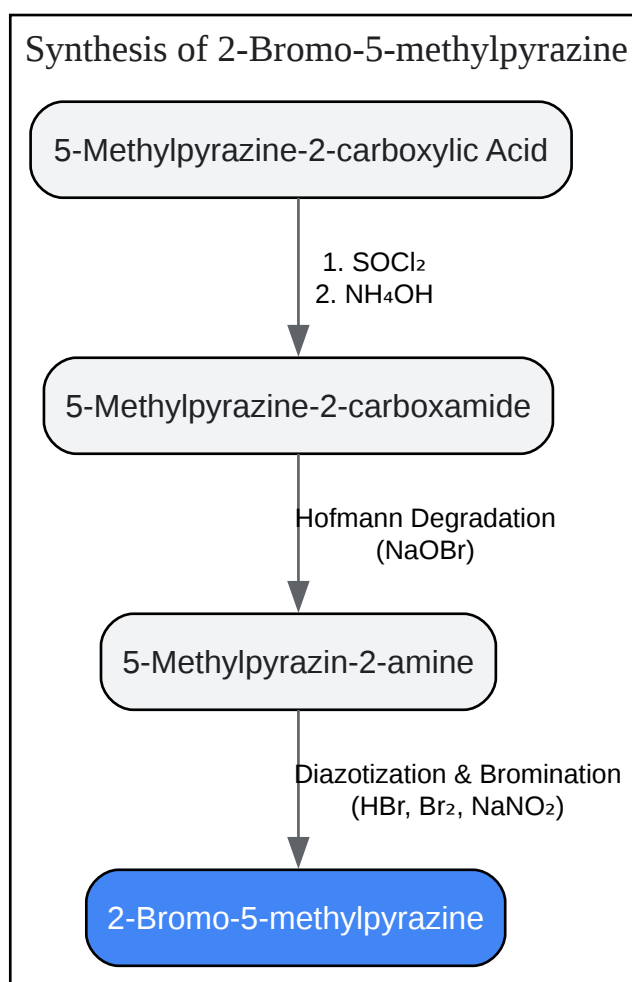
m/z	Relative Intensity (%)	Assignment
174	~98	[M+2]⁺ (containing ⁸¹Br)
172	100	[M] ⁺ (containing ⁷⁹ Br)

| 93 | Moderate | [M - Br]⁺ |

Synthesis and Experimental Protocols

An efficient and facile synthesis of **2-Bromo-5-methylpyrazine** has been reported, starting from 5-methylpyrazine-2-carboxylic acid.^[1] The workflow involves the conversion of the carboxylic acid to the corresponding amide, followed by Hofmann degradation to an amine, and subsequent diazotization with in-situ bromination.^[1]

Synthesis Workflow



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Caption: Synthesis pathway from carboxylic acid to the target compound.

Experimental Protocols

1. Synthesis of **2-Bromo-5-methylpyrazine**^[1]

- **Step 1: Synthesis of 5-Methylpyrazine-2-carboxamide.** 5-methylpyrazine-2-carboxylic acid is converted to its acid chloride using thionyl chloride. The resulting acid chloride is then treated with aqueous ammonia to yield 5-methylpyrazine-2-carboxamide.
- **Step 2: Synthesis of 5-Methylpyrazin-2-amine (Hofmann Degradation).** The amide from Step 1 undergoes a Hofmann degradation reaction. It is treated with a cold, freshly prepared solution of sodium hypobromite (NaOH and Br_2) in water. The reaction is typically stirred at

low temperature and then allowed to warm to room temperature to yield 5-methylpyrazin-2-amine.

- Step 3: Synthesis of **2-Bromo-5-methylpyrazine** (Diazotization and Bromination). The amine from Step 2 is dissolved in aqueous hydrobromic acid (HBr) and cooled to approximately -5°C. A solution of bromine in HBr is added, followed by the slow, dropwise addition of an aqueous solution of sodium nitrite (NaNO₂), keeping the temperature below 0°C. The reaction mixture is stirred for a period at low temperature and then allowed to warm. The product is extracted with an organic solvent (e.g., dichloromethane), washed, dried over anhydrous sodium sulfate, and concentrated under vacuum. The crude product can be purified by column chromatography.

2. General Protocol for NMR Spectroscopic Analysis

- Objective: To obtain ¹H and ¹³C NMR spectra for structural elucidation.
- Instrumentation: 500 MHz NMR Spectrometer.
- Procedure:
 - Sample Preparation: Dissolve 5-10 mg of purified **2-Bromo-5-methylpyrazine** in approximately 0.6 mL of deuterated chloroform (CDCl₃).
 - Data Acquisition: Transfer the solution to a 5 mm NMR tube. Acquire the ¹H NMR spectrum using a standard pulse sequence, followed by the ¹³C NMR spectrum using a proton-decoupled pulse sequence.
 - Data Processing: Process the raw data using Fourier transformation. Calibrate the chemical shifts using the residual solvent peak (CDCl₃: δ 7.26 ppm for ¹H, δ 77.16 ppm for ¹³C).

Safety and Handling

2-Bromo-5-methylpyrazine is associated with several hazards and requires careful handling in a laboratory setting. All operations should be performed inside a certified chemical fume hood by trained personnel wearing appropriate personal protective equipment (PPE).

Hazard Class	Pictogram	Code	Statement
Acute Toxicity, Oral	GHS07	H302	Harmful if swallowed
Skin Irritation	GHS07	H315	Causes skin irritation
Eye Irritation	GHS07	H319	Causes serious eye irritation
Specific Target Organ Toxicity	GHS07	H335	May cause respiratory irritation

Source: Aggregated GHS information from multiple suppliers.[3][9][10]

Precautionary Measures:

- Prevention: Avoid breathing dust, fumes, or vapors.[9] Wash hands and any exposed skin thoroughly after handling.[9] Do not eat, drink, or smoke when using this product.[9] Use only outdoors or in a well-ventilated area.[9] Wear protective gloves, clothing, eye, and face protection.[9]
- Response:
 - IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[9]
 - IF ON SKIN: Wash with plenty of water. If skin irritation occurs, get medical advice.[9]
 - IF INHALED: Remove person to fresh air and keep comfortable for breathing.[9]
 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[11]
- Storage: Store in a well-ventilated place.[9] Keep the container tightly closed and store locked up.[9]

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- To cite this document: BenchChem. [2-Bromo-5-methylpyrazine CAS number and chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1289261#2-bromo-5-methylpyrazine-cas-number-and-chemical-properties]

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